Physicochemical Characteristics of Adenallene: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Adenallene*
CAS No.:	*114987-18-7*
Cat. No.:	*B1665521*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Adenallene, a nucleoside analogue, has demonstrated significant potential as an antiviral agent, particularly against the human immunodeficiency virus (HIV).[1][2][3] Its unique allenic bond introduces conformational rigidity and specific stereochemical properties that influence its biological activity. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Adenallene**, offering crucial data and methodologies for researchers and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **Adenallene** is presented in Table 1. It is important to note that several of these values are predicted and await experimental verification.

Table 1: Physicochemical Properties of **Adenallene**

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Property	Value	Source
IUPAC Name	4-(6-amino-9H-purin-9-yl)buta-2,3-dien-1-ol	N/A
Molecular Formula	$C_9H_9N_5O$	[2]
Molecular Weight	203.20 g/mol	[2]
CAS Number	114987-18-7	[2]
Melting Point	198-200 °C	Predicted
Boiling Point	552.7 ± 52.0 °C	Predicted
Density	1.45 ± 0.1 g/cm³	Predicted
pKa	14.25 ± 0.10	Predicted
Appearance	Solid (presumed)	N/A
Solubility	Data not available	N/A

Biological Activity

Adenallene exhibits potent anti-HIV activity by inhibiting the replication and cytopathic effects of HIV-1 and HIV-2.[1][3] The antiviral activity is enantioselective, with the (R)-(-)-enantiomer being significantly more active than the (S)-(+)-enantiomer.

Table 2: Anti-HIV Activity of **Adenallene** Enantiomers

Enantiomer	IC_{50} (μM) in ATH8 cells
(R)-(-)-Adenallene	5.8
(S)-(+)-Adenallene	> 200

Source:[2]

The primary mechanism of action of **Adenallene** as an anti-HIV agent is the inhibition of reverse transcriptase, a critical enzyme in the HIV replication cycle.[4]

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Metabolism

Adenallene is a substrate for adenosine deaminase (ADA), which catalyzes its deamination to hypoxallene.[2] The kinetic parameters for the deamination of both enantiomers have been determined.

Table 3: Kinetic Parameters for the Deamination of **Adenallene** by Adenosine Deaminase

Enantiomer	K_m (mM)	V_{max} (µmol/min)
(R)-(-)-Adenallene	0.52	18.5
(S)-(+)-Adenallene	0.41	530

Source:[2]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical and biological parameters are provided below. These protocols are based on established methods for nucleoside analogs and can be adapted for **Adenallene**.

Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **Adenallene** in various solvents.

Materials:

- **Adenallene**
- Solvents of interest (e.g., water, ethanol, DMSO)
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

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Protocol:

- Add an excess amount of **Adenallene** to a known volume of the selected solvent in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25 °C or 37 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow the suspension to settle.
- Centrifuge the samples to separate the undissolved solid from the saturated solution.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **Adenallene** in the diluted sample using a validated HPLC method.
- Calculate the solubility of **Adenallene** in the solvent, expressed in units such as mg/mL or mol/L.

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **Adenallene**.

Materials:

- **Adenallene**
- Standardized solutions of hydrochloric acid (HCl) and sodium hydroxide (NaOH)
- Potassium chloride (KCl) for maintaining ionic strength
- Calibrated pH meter and electrode
- Magnetic stirrer and stir bar

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- Burette

Protocol:

- Dissolve a precisely weighed amount of **Adenallene** in a known volume of purified water to create a solution of known concentration.
- Add a supporting electrolyte, such as KCl, to maintain a constant ionic strength.
- Place the solution in a thermostated vessel and immerse the calibrated pH electrode and a magnetic stir bar.
- Titrate the solution with a standardized solution of NaOH, adding small, precise increments.
- Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.
- Continue the titration past the equivalence point.
- Plot the pH of the solution as a function of the volume of titrant added.
- Determine the pKa value from the titration curve, typically as the pH at the half-equivalence point.

Stability-Indicating HPLC Method

Objective: To develop and validate an HPLC method capable of separating **Adenallene** from its degradation products.

Materials:

- **Adenallene** reference standard
- Forced degradation samples of **Adenallene** (acid, base, oxidative, thermal, and photolytic stress)
- HPLC system with a suitable detector (e.g., PDA or UV-Vis)
- Appropriate HPLC column (e.g., C18)

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- Mobile phase solvents (e.g., acetonitrile, water, buffers)

Protocol:

- Forced Degradation: Subject **Adenallene** to stress conditions (e.g., 0.1 M HCl, 0.1 M NaOH, 3% H_2O_2, heat, and UV light) to generate potential degradation products.
- Method Development:
  - Screen different mobile phases, columns, and gradient conditions to achieve optimal separation between the parent **Adenallene** peak and any degradation product peaks.
  - A common starting point for nucleoside analogs is a reversed-phase C18 column with a mobile phase consisting of a phosphate buffer and acetonitrile or methanol.
- Method Validation: Validate the developed method according to ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and robustness. The method is considered stability-indicating if it can resolve the main peak from all degradation product peaks.

Reverse Transcriptase Inhibition Assay

Objective: To determine the inhibitory activity of **Adenallene** against HIV reverse transcriptase.

Materials:

- Recombinant HIV-1 reverse transcriptase
- **Adenallene**
- A commercially available non-radioactive RT assay kit (e.g., ELISA-based)
- Microplate reader

Protocol:

- Prepare a series of dilutions of **Adenallene**.

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- In a microplate, combine the reverse transcriptase enzyme, the appropriate template/primer (e.g., poly(A)/oligo(dT)), and the various concentrations of **Adenallene**.
- Initiate the reaction by adding the nucleotide mixture (containing a labeled dNTP).
- Incubate the plate under the conditions specified by the kit manufacturer to allow for DNA synthesis.
- Stop the reaction and quantify the amount of newly synthesized DNA using the detection method provided in the kit (e.g., colorimetric or chemiluminescent signal).
- Calculate the percentage of inhibition for each concentration of **Adenallene** and determine the IC_{50} value.

Adenosine Deaminase Activity Assay

Objective: To measure the rate of deamination of **Adenallene** by adenosine deaminase.

Materials:

- Adenosine deaminase
- **Adenallene** (as the substrate)
- Spectrophotometer or HPLC system
- Buffer solution (e.g., phosphate buffer)

Protocol:

- Prepare a solution of adenosine deaminase in a suitable buffer.
- Prepare a solution of **Adenallene** at a known concentration.
- Initiate the enzymatic reaction by adding the **Adenallene** solution to the enzyme solution in a cuvette or reaction vial.
- Monitor the reaction over time by either:

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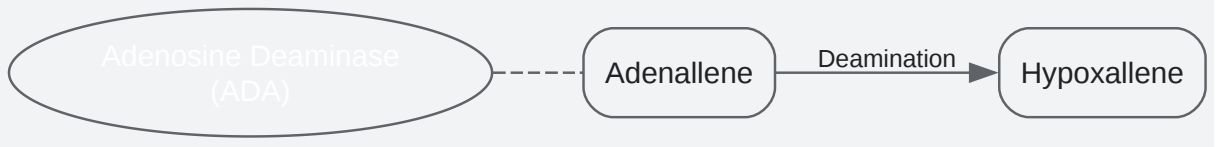
- Spectrophotometry: Continuously measure the change in absorbance at a wavelength where the substrate and product have different extinction coefficients.
- HPLC: Withdraw aliquots from the reaction mixture at different time points, stop the reaction (e.g., by adding a strong acid), and analyze the samples by HPLC to quantify the decrease in **Adenallene** and the increase in hypoxallene.

- Calculate the initial reaction velocity from the linear portion of the progress curve.
- Repeat the experiment with varying concentrations of **Adenallene** to determine the Michaelis-Menten kinetic parameters (K_m and V_{max}).

Visualizations

Adenallene Metabolism

The primary metabolic pathway of **Adenallene** involves its deamination by the enzyme adenosine deaminase to form hypoxallene.



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Caption: Metabolic conversion of **Adenallene** to Hypoxallene.

Mechanism of Action: Inhibition of HIV Reverse Transcription

Adenallene, as a nucleoside analogue, is believed to be intracellularly phosphorylated to its triphosphate form. This active metabolite then competes with the natural deoxynucleoside triphosphates for incorporation into the growing viral DNA chain by reverse transcriptase. Incorporation of the **Adenallene** analogue leads to chain termination, thus halting viral DNA synthesis.

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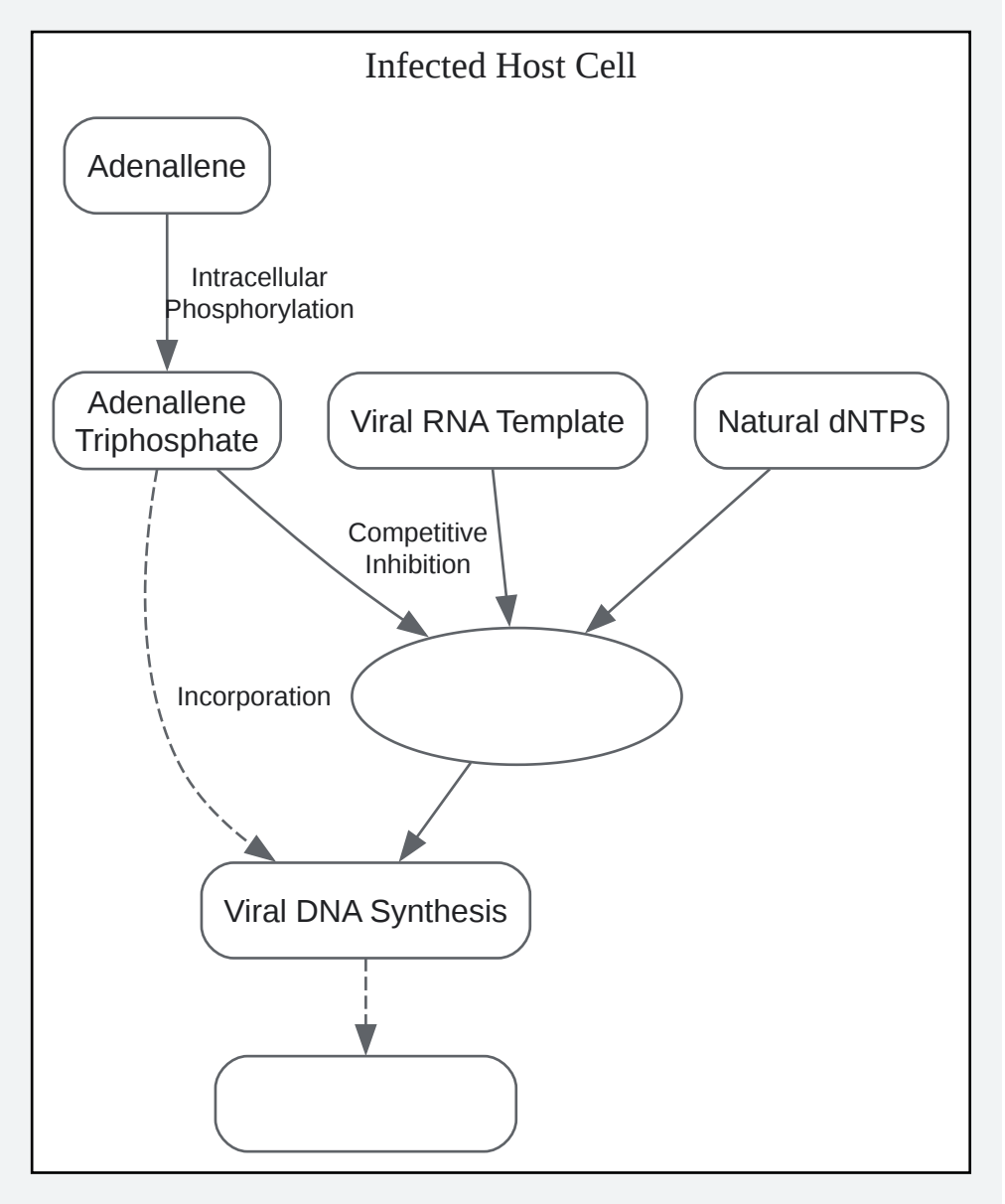

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Caption: Proposed mechanism of HIV reverse transcriptase inhibition by **Adenallene**.

General Experimental Workflow for Physicochemical Characterization

A logical workflow for the comprehensive physicochemical characterization of a new chemical entity like **Adenallene** is outlined below.

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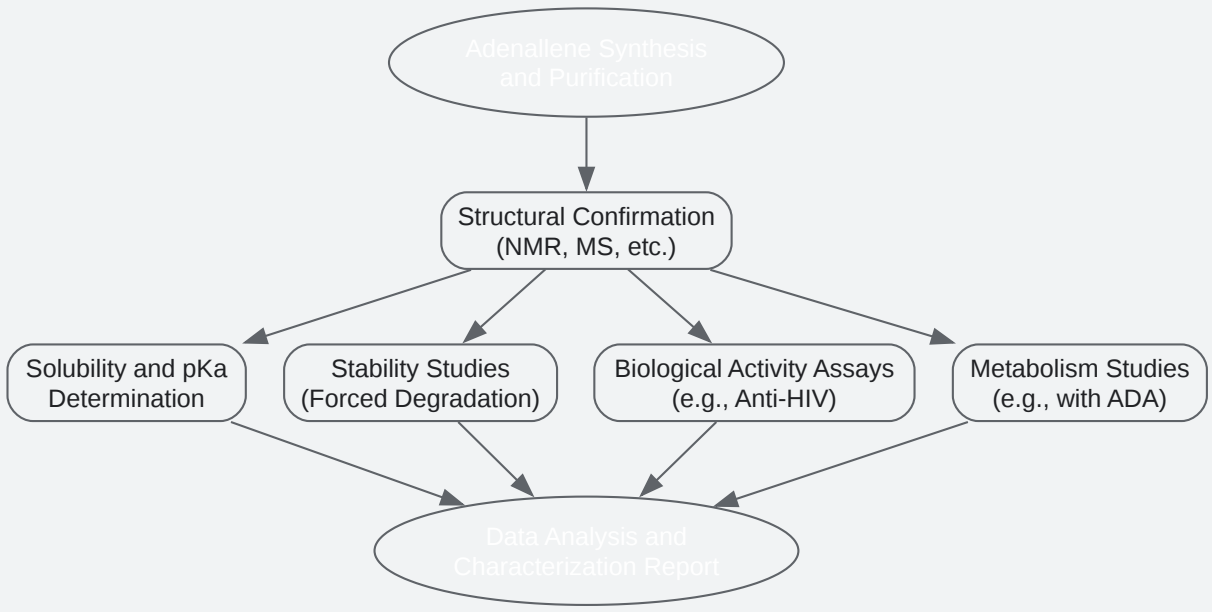

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Caption: Workflow for **Adenallene**'s physicochemical characterization.

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